

Navigating the Research Landscape of 5-Acetamido-2-chloropyridine: A Technical Guide

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Compound of Interest

Compound Name: 5-Acetamido-2-chloropyridine

Cat. No.: B112439

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Acetamido-2-chloropyridine, systematically known as N-(6-chloropyridin-3-yl)acetamide, is a substituted pyridine derivative that holds potential as a valuable building block in the fields of medicinal chemistry and agrochemical research. Its chemical structure, featuring a reactive chlorine atom and an acetamido group on a pyridine ring, offers versatile opportunities for the synthesis of more complex molecules with diverse biological activities. This technical guide provides a comprehensive overview of the commercial availability, synthesis, and potential biological significance of **5-Acetamido-2-chloropyridine**, with a focus on its relevance to researchers and professionals in drug discovery and development.

Commercial Availability

5-Acetamido-2-chloropyridine is commercially available from various chemical suppliers, catering to the needs of research and development laboratories. The compound is typically offered in different quantities with varying purity levels. Below is a summary of representative commercial sources.

Supplier	Catalog Number	Purity	Available Quantities
AK Scientific	V5002	Not Specified	5g
Chemenu	CM319716	Not Specified	1g, 5g
Apollo Scientific	OR954492	Not Specified	1g

Note: Pricing and availability are subject to change. It is recommended to consult the suppliers' websites for the most current information.

Physicochemical Properties

Property	Value
IUPAC Name	N-(6-chloropyridin-3-yl)acetamide
Synonyms	5-Acetamido-2-chloropyridine, 2-Chloro-5-acetamidopyridine
CAS Number	45965-30-8
Molecular Formula	C ₇ H ₇ ClN ₂ O
Molecular Weight	170.60 g/mol
Appearance	Off-white to light brown solid
Solubility	Soluble in methanol

Synthesis and Experimental Protocols

The synthesis of **5-Acetamido-2-chloropyridine** can be achieved through the acetylation of 5-amino-2-chloropyridine. While a detailed, step-by-step protocol for this specific conversion is not readily available in the public domain, a general procedure can be adapted from standard organic synthesis methodologies.

General Experimental Protocol: Acetylation of 5-Amino-2-chloropyridine

Materials:

- 5-Amino-2-chloropyridine
- Acetic anhydride
- Pyridine (or another suitable base)
- Dichloromethane (or another suitable solvent)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware and equipment

Procedure:

- **Dissolution:** Dissolve 5-amino-2-chloropyridine in a suitable solvent such as dichloromethane in a round-bottom flask.
- **Addition of Base:** Add a suitable base, such as pyridine, to the solution to act as a catalyst and to neutralize the acetic acid byproduct.
- **Acetylation:** Cool the mixture in an ice bath and slowly add acetic anhydride dropwise with constant stirring.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for several hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, quench the reaction by adding a saturated solution of sodium bicarbonate. Separate the organic layer and wash it sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude **5-Acetamido-2-chloropyridine** by recrystallization or column chromatography to yield the final product.

Logical Workflow for Synthesis:

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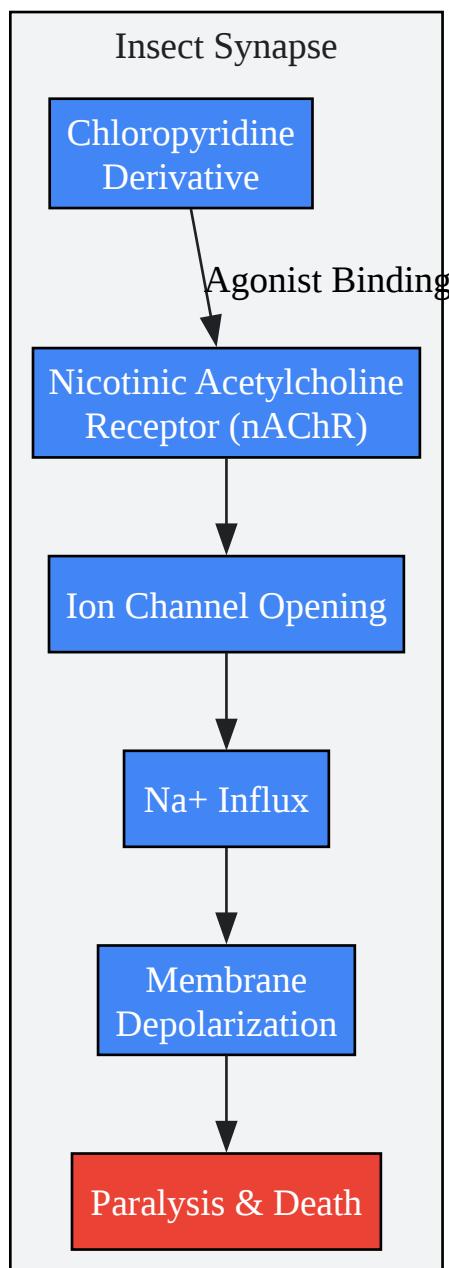
Caption: Synthetic workflow for **5-Acetamido-2-chloropyridine**.

Potential Biological Activity and Signaling Pathways (Contextual)

While no specific studies detailing the biological activity or the precise signaling pathways affected by **5-Acetamido-2-chloropyridine** have been identified in the available literature, the broader class of substituted chloropyridines and acetamidopyridines has been extensively investigated, revealing a range of biological effects. This allows for an informed, contextual discussion of its potential applications.

Many bioactive compounds containing the chloropyridine scaffold are known to act as insecticides. For instance, the neonicotinoid insecticide Acetamiprid, which contains a (6-chloropyridin-3-yl)methyl group, functions as an agonist of the nicotinic acetylcholine receptor (nAChR) in insects. This leads to the overstimulation and subsequent paralysis and death of the target insect.

Potential Signaling Pathway (Insecticidal Action):

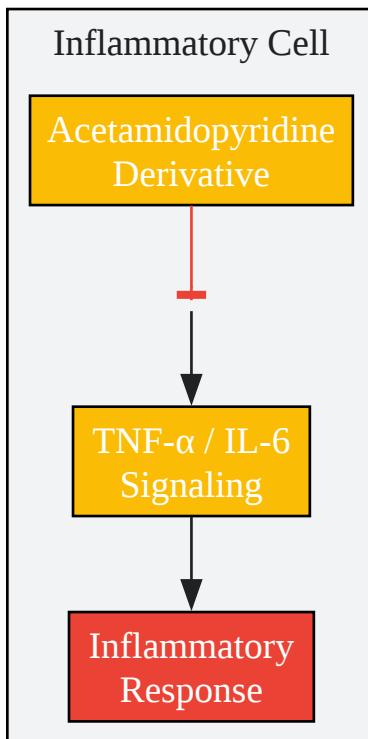


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Caption: Postulated insecticidal mechanism of action.

Furthermore, derivatives of acetamidopyridine have been explored for their therapeutic potential in humans. For example, certain N-(5-hydroxy-3,4,6-trimethylpyridin-2-yl)acetamide analogues have demonstrated anti-inflammatory properties by inhibiting the pro-inflammatory cytokines TNF- α and IL-6. This suggests that acetamidopyridine derivatives could potentially modulate inflammatory signaling pathways.

Potential Signaling Pathway (Anti-inflammatory Action):



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Caption: Potential anti-inflammatory mechanism.

Conclusion

5-Acetamido-2-chloropyridine is a readily available chemical intermediate with significant potential for the synthesis of novel compounds in the pharmaceutical and agrochemical sectors. While direct biological data for this specific molecule is limited, the well-established activities of related chloropyridine and acetamidopyridine derivatives provide a strong rationale for its exploration in drug discovery and pesticide development programs. Further research is warranted to elucidate the specific biological targets and mechanisms of action of compounds derived from this versatile scaffold. Researchers are encouraged to utilize the synthetic approaches and contextual biological insights provided in this guide as a foundation for their own investigations into the potential of **5-Acetamido-2-chloropyridine**.

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